

6-Methyl-o-anisidine structural formula

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Compound of Interest

Compound Name: 2-Methoxy-6-methylaniline

Cat. No.: B1630886

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Chemical Structure and Identification

6-Methyl-o-anisidine is a substituted aniline with a methoxy and a methyl group on the benzene ring.

Systematic IUPAC Name: **2-Methoxy-6-methylaniline**^[1]

Synonyms: 6-Methyl-o-anisidine, 2-Amino-3-methylanisole, 2-Amino-1-methoxy-3-methylbenzene, 6-Methoxy-o-toluidine^{[1][2]}

Structural Formula:

Molecular Formula: C₈H₁₁NO^{[1][2][3]}

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **2-Methoxy-6-methylaniline** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	137.18 g/mol	[2][3]
CAS Number	50868-73-0	[2][3]
Appearance	Clear brown oil to pale red to dark red low melting solid	[3]
Melting Point	26-29 °C	[2][3]
Boiling Point	62 °C at 0.15 mmHg	[2][3]
Density (estimate)	1.063 g/cm ³	[3][4]
Refractive Index (estimate)	1.5647	[3][4]
Flash Point	>230 °F (>110 °C)	[3][4]
pKa (predicted)	4.39 ± 0.10	[3][4]
Solubility	Soluble in chloroform and methanol (sparingly). Insoluble in water.	[3][4]
InChI Key	HKOJYPPTIPJZAZ-UHFFFAOYSA-N	[1][3]
SMILES	<chem>CC1=C(C(=CC=C1)OC)N</chem>	[1]

Experimental Protocols

Synthesis of 2-Methoxy-6-methylaniline

A common and efficient method for the synthesis of **2-Methoxy-6-methylaniline** involves the reduction of the corresponding nitro compound, 3-methyl-2-nitroanisole.

Reaction Scheme:

Detailed Protocol:

- Dissolution: Dissolve 25 g (149.7 mmol) of 1-methoxy-3-methyl-2-nitrobenzene in 100 ml of ethanol in a suitable reaction vessel.[3]

- Catalyst Addition: To the solution, add 2.5 g of 10% palladium on carbon (Pd/C) catalyst.[3]
- Hydrogenation: Subject the reaction mixture to hydrogenation at room temperature for 24 hours. The reaction progress can be monitored by techniques such as TLC or GC-MS.[3]
- Catalyst Removal: Upon completion of the reaction, remove the catalyst by filtration through a pad of diatomaceous earth.[3]
- Concentration: Concentrate the filtrate under reduced pressure to remove the ethanol.[3]
- Product Isolation: The resulting residue is the desired product, **2-Methoxy-6-methylaniline**. A yield of 20.02 g (97%) has been reported for this procedure.[3]
- Confirmation: The structure of the product can be confirmed by mass spectrometry, with an expected molecular ion peak of 138 ($[M+H]^+$) in CI-MS.[3]

Applications in Drug Development

2-Methoxy-6-methylaniline is a valuable intermediate in the synthesis of various pharmaceutical compounds.[2] One notable application is in the preparation of 7-methoxy-1H-indazole, a known inhibitor of neuronal nitric oxide synthase (nNOS).[3][5]

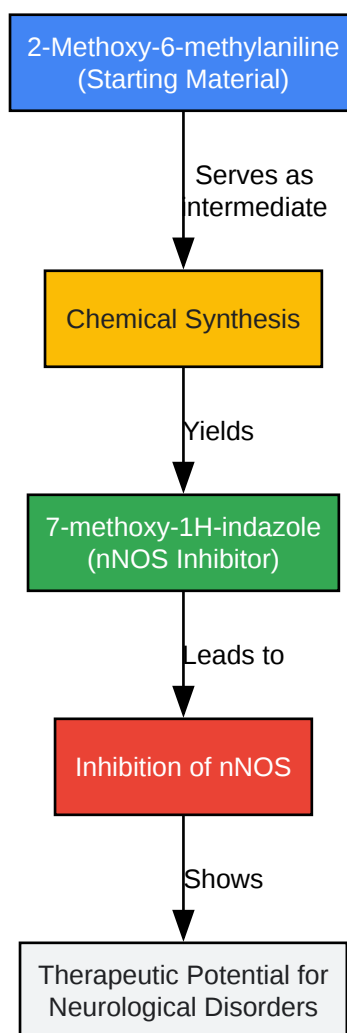
Role in the Synthesis of a Neuronal Nitric Oxide Synthase (nNOS) Inhibitor

Nitric oxide (NO) is a critical biological messenger involved in numerous physiological processes, including neurotransmission and blood pressure regulation.[6] However, its overproduction is implicated in various disorders.[6] The synthesis of NO is catalyzed by nitric oxide synthase (NOS), which has three main isoforms: neuronal (nNOS), endothelial (eNOS), and inducible (iNOS).[6] Selective inhibitors of these isoforms are of significant interest for therapeutic purposes.[6]

7-methoxy-1H-indazole, synthesized from **2-Methoxy-6-methylaniline**, has been identified as an inhibitor of nNOS.[5] This makes **2-Methoxy-6-methylaniline** a key starting material for the development of potential drugs targeting neurological disorders where nNOS overactivity is a factor.

Logical Workflow: Synthesis of an nNOS Inhibitor

The following diagram illustrates the logical progression from the starting material to the final application.

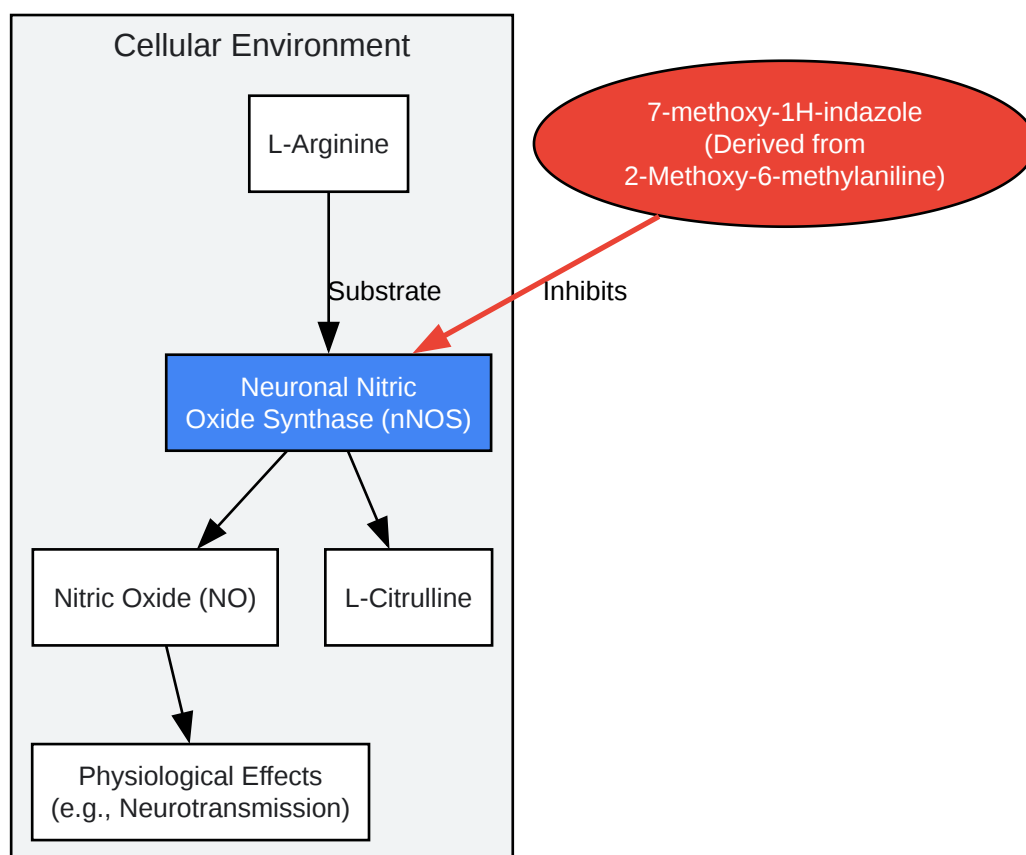


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Caption: Logical workflow from **2-Methoxy-6-methylaniline** to its therapeutic potential.

Signaling Pathway: Nitric Oxide Synthesis and Inhibition

The diagram below depicts a simplified signaling pathway for the production of nitric oxide and the point of inhibition by a derivative of **2-Methoxy-6-methylaniline**.



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Caption: Simplified nitric oxide signaling pathway and point of inhibition.

Safety Information

2-Methoxy-6-methylaniline is harmful if swallowed, in contact with skin, or if inhaled. It is also irritating to the eyes, respiratory system, and skin.[4] Appropriate personal protective equipment, including gloves, and eye/face protection, should be used when handling this chemical. It should be stored in a dark place under an inert atmosphere at room temperature. [3][4]

This technical guide provides a detailed overview of 6-Methyl-o-anisidine, highlighting its synthesis, properties, and significant role as an intermediate in the development of pharmacologically active compounds. The provided experimental protocols and workflow diagrams are intended to support researchers and scientists in their drug discovery and development endeavors.

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